

SNIPER(BRD)-1 Stock Solution Stability & Preparation

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Compound Focus: Sniper(brd)-1

Cat. No.: S543482

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The following table consolidates the key quantitative data for preparing and storing **SNIPER(BRD)-1** stock solutions.

Aspect	Details
Molecular Weight	1056.73 g/mol [1] [2]
Standard Purity	≥98% [1]
Solvent for Stock	DMSO [1] [2]
Solubility in DMSO	~66.67 mg/mL (~63.09 mM) [1] [2]
Powder Storage	-20°C for 3 years or 4°C for 2 years. Store in a sealed, protected environment (e.g., under nitrogen) and avoid moisture [1].

| **Stock Solution Storage (DMSO)** | -80°C: 6 months [1] [2] -20°C: 1 month (stored under nitrogen) [1] [2] |

| **Key Consideration** | Hygroscopic DMSO can impact solubility; use newly opened DMSO for optimal results [2]. Avoid repeated freeze-thaw cycles [1]. |

Experimental Protocols

Here are detailed methodologies for preparing working solutions for *in vitro* and *in vivo* experiments, based on the supplier's recommendations.

Protocol 1: Preparation of an In Vivo Solution for Intravenous (IV) or Intraperitoneal (IP) Administration

This protocol creates a clear solution using a mixture of solvents suitable for animal studies [1] [2].

- **Prepare a DMSO Stock Solution:** Dissolve **SNIPER(BRD)-1** powder in DMSO to a concentration of **25.0 mg/mL**.
- **Add PEG300:** Take 100 μL of the DMSO stock and add it to 400 μL of PEG300. Mix evenly.
- **Add Tween-80:** To the DMSO/PEG300 mixture, add 50 μL of Tween-80 and mix evenly.
- **Dilute with Saline:** Add 450 μL of normal saline (0.9% sodium chloride in ddH₂O) to adjust the final volume to 1 mL.
- **Final Concentration:** The resulting working solution will have a concentration of $\geq 2.5 \text{ mg/mL}$ (**2.37 mM**). Use this formulation freshly prepared for optimal results [1].

Protocol 2: Preparation of an In Vivo Solution for Oral Administration (Gavage)

This protocol uses corn oil as a carrier, which is common for oral dosing in animal models [1] [2].

- **Prepare a DMSO Stock Solution:** Dissolve **SNIPER(BRD)-1** powder in DMSO to a concentration of **25.0 mg/mL**.
- **Mix with Corn Oil:** Take 100 μL of the DMSO stock and add it to 900 μL of corn oil. Mix evenly until the solution is clear.
- **Final Concentration:** The resulting working solution will have a concentration of $\geq 2.5 \text{ mg/mL}$ (**2.37 mM**). The supplier advises careful consideration if the continuous dosing period exceeds half a month [2].

Troubleshooting Guide

This question-and-answer section addresses common issues researchers might face.

Q: I see precipitate in my working solution after storage. What should I do? A: Precipitation can occur over time or due to improper handling. For working solutions intended for *in vivo* use, it is recommended to **prepare them freshly** for each experiment and avoid storing them [1]. If you must store a working solution, briefly warm it and vortex it to re-dissolve any precipitate, then check for clarity before use.

Q: My experimental results show inconsistent degradation of BRD4. Could the stock solution be degraded? A: Yes, degraded or improperly stored stock solution is a common source of inconsistency. To troubleshoot:

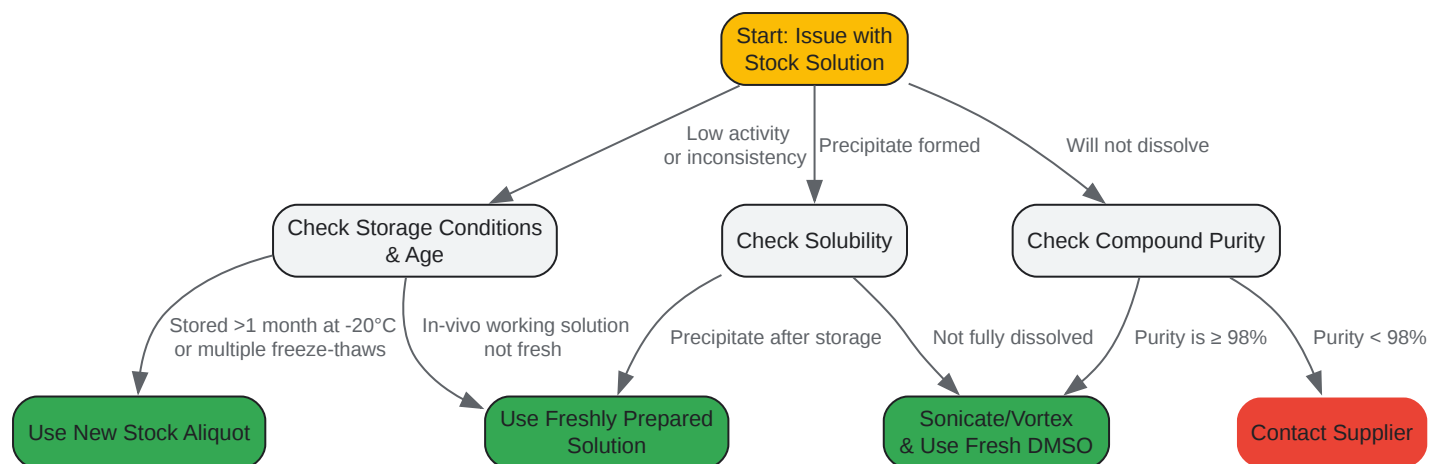
- Verify that the stock solution has not been stored for longer than the recommended **1 month at -20°C** or has undergone multiple freeze-thaw cycles [2].
- Always store the stock solutions under the recommended conditions (**-80°C for long-term; -20°C for short-term**), and ensure they are protected from moisture by storing under nitrogen if possible [1].
- Use a new aliquot of stock solution for critical experiments to rule out loss of potency.

Q: The powder does not dissolve completely in DMSO. What could be the reason? A:

- **Insufficient mixing:** Ensure you are using ultrasonic agitation or vigorous vortexing to aid dissolution [2].
- **Old DMSO:** Hygroscopic DMSO absorbs water from the atmosphere over time, which can significantly impact its solvating ability. Always use **newly opened, anhydrous DMSO** [2].
- **Purity of compound:** Confirm the purity of your compound is $\geq 98\%$ [1].

Technical Support Workflow

The following diagram illustrates the logical workflow for troubleshooting stock solution issues, helping to systematically identify and resolve problems.



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References

1. (SNIPER)- BRD | BRD4 degrader | CAS# 2095244-54-3 | InvivoChem 1 [invivochem.com]
2. SNIPER(BRD)-1 [medchemexpress.com]

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